

# A Comprehensive Technical Guide to cis-Aconitic Anhydride for Researchers

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## Compound of Interest

Compound Name: *cis-Aconitic anhydride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **cis-aconitic anhydride**, a key reagent in the development of advanced drug delivery systems. This document details its chemical and physical properties, synthesis and purification protocols, and its application in pH-sensitive therapeutic formulations.

## Core Properties of cis-Aconitic Anhydride

**cis-Aconitic anhydride** (CAS Number: 6318-55-4) is a cyclic anhydride of cis-aconitic acid.[1][2][3] It is a valuable building block in organic synthesis, particularly for introducing pH-sensitive linkers in drug-polymer conjugates.[4][5]

## Physicochemical Data

Property	Value	Source
CAS Number	6318-55-4	[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> O <sub>5</sub>	[2][3]
Molecular Weight	156.09 g/mol	[2]
Appearance	White to cream or pale brown crystalline powder	N/A
Melting Point	75-78 °C	[4]
Boiling Point	397.8±25.0 °C (Predicted)	[4]
Solubility	Insoluble in water; Soluble in organic solvents such as xylene and acetic anhydride	[4]
Density	1.621±0.06 g/cm <sup>3</sup> (Predicted)	[4]

## Spectral Data

Spectroscopy	Key Features
Infrared (IR)	The IR spectrum of cis-aconitic anhydride is characterized by two distinct carbonyl (C=O) stretching peaks due to symmetric and asymmetric vibrations of the anhydride functional group.
Nuclear Magnetic Resonance (NMR)	<sup>1</sup> H and <sup>13</sup> C NMR spectroscopy can be used to confirm the structure of the molecule.

## Synthesis and Purification

The synthesis of **cis-aconitic anhydride** is typically a two-step process starting from the readily available citric acid.

## Experimental Protocol: Synthesis of cis-Aconitic Acid from Citric Acid

This procedure is adapted from the established method for preparing aconitic acid.[\[6\]](#)

- Dehydration of Citric Acid:
  - In a round-bottomed flask equipped with a reflux condenser, combine 210 g (1 mole) of powdered citric acid monohydrate with a solution of 210 g (115 cc, 2 moles) of concentrated sulfuric acid in 105 cc of water.[\[6\]](#)
  - Heat the mixture in an oil bath maintained at 140-145°C for seven hours.[\[6\]](#)
  - Pour the resulting light brown solution into a shallow dish and rinse the flask with a small amount of hot glacial acetic acid.[\[6\]](#)
  - Allow the solution to cool slowly to 41-42°C with occasional stirring to induce crystallization of aconitic acid.[\[6\]](#)
  - Collect the solid by suction filtration.[\[6\]](#)
  - The crude product can be purified by recrystallization from glacial acetic acid to yield a mixture of cis- and trans-aconitic acid.[\[6\]](#)

## Experimental Protocol: Preparation of cis-Aconitic Anhydride

This protocol is based on the general method for anhydride formation.[\[4\]](#)

- Cyclization of cis-Aconitic Acid:
  - Reflux the prepared aconitic acid (containing the cis-isomer) in xylene (approximately 7.5 parts) for one hour.[\[4\]](#)
  - Alternatively, reflux the acid in acetic anhydride.[\[4\]](#)
  - After the reaction is complete, evaporate the solvent under reduced pressure.[\[4\]](#)

- Recrystallize the resulting residue from benzene to obtain purified **cis-aconitic anhydride**.[\[4\]](#)
- Note: **cis-Aconitic anhydride** is sensitive to moisture and should be handled under anhydrous conditions.[\[4\]](#)

## Role in Biological Pathways

cis-Aconitic acid, the precursor to the anhydride, is a key intermediate in the citric acid cycle (Krebs cycle), a fundamental metabolic pathway.

## The Citric Acid Cycle

In the citric acid cycle, citrate is isomerized to isocitrate. This reaction proceeds through a cis-aconitate intermediate and is catalyzed by the enzyme aconitase.[\[7\]](#)



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